Application Note: Comprehensive NMR Characterization of 4-(Boc-Amino)-1-cyclobutyl-piperidine

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Compound of Interest

Compound Name:	*4-(Boc-Amino)-1-cyclobutyl-piperidine*
CAS No.:	*1134330-42-9*
Cat. No.:	*B1439755*

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Abstract

This technical guide provides a detailed protocol and in-depth analysis for the complete structural elucidation of **4-(Boc-Amino)-1-cyclobutyl-piperidine** using Nuclear Magnetic Resonance (NMR) spectroscopy. As a key building block in contemporary drug discovery, particularly in the synthesis of complex heterocyclic scaffolds, unambiguous characterization of this molecule is paramount.[1][2] This document moves beyond a simple listing of chemical shifts to explain the causal relationships between the molecule's three-dimensional structure and its spectral features. We present a self-validating workflow, from sample preparation to advanced 2D NMR analysis, designed for researchers, medicinal chemists, and quality control scientists. The methodologies and interpretations are grounded in established spectroscopic principles to ensure scientific integrity and reproducibility.

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Introduction: The Structural Significance of a Versatile Building Block

4-(Boc-Amino)-1-cyclobutyl-piperidine is a bifunctional synthetic intermediate of significant interest in medicinal chemistry. It combines three critical pharmacophoric elements: a piperidine ring, a common motif for improving pharmacokinetic properties; a Boc-protected amine, which allows for controlled, sequential derivatization[3][4]; and an N-cyclobutyl group, a bioisostere for larger alkyl or aryl groups that can modulate potency and metabolic stability.

Given the conformational flexibility of both the piperidine and cyclobutane rings, and the potential for rotamers around the carbamate bond, a robust and multi-faceted analytical approach is required for its definitive characterization. NMR spectroscopy is the preeminent technique for this purpose, offering unparalleled insight into the precise connectivity and stereochemical arrangement of the molecule in solution. This guide provides the foundational knowledge and practical steps to achieve a complete and confident NMR-based structural assignment.

Foundational Principles: Predicting the NMR Spectrum

Before acquiring experimental data, a theoretical analysis of the molecule's structure allows us to predict the key features of its ^{1}H and ^{13}C NMR spectra. This predictive approach is crucial for an efficient and accurate interpretation of the final data.

Molecular Structure and Atom Numbering

To facilitate discussion, the atoms of **4-(Boc-Amino)-1-cyclobutyl-piperidine** are numbered as shown in the diagram below. This numbering scheme will be used consistently throughout the analysis.

Caption: Structure of **4-(Boc-Amino)-1-cyclobutyl-piperidine** with atom numbering.

The Boc-Amino Moiety

- ^{1}H NMR: The most characteristic signal from the tert-butoxycarbonyl (Boc) group is a sharp, intense singlet corresponding to the nine equivalent methyl protons (C1'').[5] Due to the free

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rotation and symmetry, these protons are chemically identical and do not couple with each other. This signal is expected in the upfield region, typically around δ 1.4-1.5 ppm. The amide proton (N-H) signal is generally a broad singlet, and its chemical shift is highly dependent on solvent, concentration, and temperature, but can often be found between δ 4.5-5.5 ppm.

- ^{13}C NMR: The Boc group will produce three distinct signals: one for the nine equivalent methyl carbons (C1'') around δ 28-29 ppm, a quaternary carbon (the central carbon of the tert-butyl group) near δ 79-80 ppm, and the carbamate carbonyl carbon (C=O) significantly downfield, around δ 155-156 ppm.[6]

The Piperidine Ring

The piperidine ring adopts a chair conformation to minimize steric strain. The N-cyclobutyl and C4-amino substituents will preferentially occupy equatorial positions.

- ^{1}H NMR: The protons on the piperidine ring are diastereotopic and will appear as complex multiplets.
  - H4: The methine proton at the point of substitution will be a multiplet, coupled to the adjacent C3 and C5 protons. Its proximity to the electron-withdrawing amino group will shift it downfield, likely in the δ 3.4-3.8 ppm range.
  - H2/H6 & H3/H5: The methylene protons will give rise to overlapping multiplets. Protons adjacent to the nitrogen (H2/H6) are expected further downfield (δ 2.6-3.0 ppm for axial, δ 2.0-2.4 ppm for equatorial) than those at the C3/C5 positions (δ 1.7-2.0 ppm for axial, δ 1.2-1.5 ppm for equatorial). The presence of the bulky N-cyclobutyl group influences these shifts.[7]
- ^{13}C NMR: Due to symmetry, three signals are expected for the piperidine ring carbons.
  - C4: The carbon bearing the amino group will appear around δ 48-52 ppm.
  - C2/C6: The carbons alpha to the nitrogen will be shifted downfield due to the inductive effect of the nitrogen, typically in the δ 50-55 ppm range.
  - C3/C5: These carbons are the most shielded and will appear further upfield, around δ 30-35 ppm.

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The N-Cyclobutyl Group

The cyclobutane ring is not perfectly planar, leading to distinct axial and equatorial-like protons. [8][9]

- ^{1}H NMR:
  - H1': The methine proton on the carbon attached to the piperidine nitrogen (C1') will be the most downfield proton of this group due to the adjacent nitrogen, appearing as a multiplet (a quintet if all couplings were equal) around δ 2.5-2.8 ppm.
  - H2'/H4' & H3': The remaining six protons on the cyclobutyl ring will result in complex, overlapping multiplets in the range of δ 1.6-2.2 ppm.[9]
- ^{13}C NMR: Three signals are expected for the cyclobutyl ring.
  - C1': The carbon attached to the nitrogen will be the most deshielded, appearing around δ 55-60 ppm.
  - C2'/C4': The two equivalent methylene carbons adjacent to C1' will be found around δ 30-34 ppm.
  - C3': The single methylene carbon at the 'tip' of the ring will be the most shielded, typically around δ 15-18 ppm.

Experimental Protocols

This section provides a standardized, step-by-step methodology for preparing a sample of **4-(Boc-Amino)-1-cyclobutyl-piperidine** and acquiring a comprehensive set of NMR data.

Workflow for NMR Characterization

Caption: Standard workflow for the NMR characterization of a small molecule.

Materials and Instrumentation

- Compound: **4-(Boc-Amino)-1-cyclobutyl-piperidine** (>98% purity)

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- Solvent: Chloroform-d ($CDCl_3$, 99.8 atom % D) containing 0.03% (v/v) Tetramethylsilane (TMS).
- Apparatus: Standard 5 mm NMR tubes.
- Instrumentation: A 400 MHz (or higher) NMR spectrometer equipped with a broadband probe.

Sample Preparation Protocol

Causality: The choice of $CDCl_3$ is based on its excellent solubilizing power for many organic molecules and its single residual solvent peak (δ ~7.26 ppm) that rarely interferes with signals of interest. TMS is the universally accepted internal reference (δ 0.00 ppm) for ^1H and ^{13}C NMR in organic solvents.[10][11] A concentration of 10-15 mg in 0.6 mL is optimal for achieving good signal-to-noise in a reasonable time for both ^1H and ^{13}C experiments on modern spectrometers.[12][13]

- Weighing: Accurately weigh 10-15 mg of **4-(Boc-Amino)-1-cyclobutyl-piperidine** directly into a clean, dry vial.
- Dissolution: Using a pipette, add approximately 0.6 mL of $CDCl_3$ (with TMS) to the vial.
- Mixing: Gently vortex or swirl the vial until the sample is completely dissolved.
- Transfer: Carefully transfer the solution into a 5 mm NMR tube.
- Placement: Cap the NMR tube and place it in a spinner turbine, ensuring the correct depth is set for the spectrometer.

NMR Data Acquisition Parameters

The following are typical acquisition parameters for a 400 MHz spectrometer. These should be adapted as necessary based on the specific instrument.

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Parameter	^{1}H Acquisition	^{13}C {^{1}H} Acquisition	COSY	HSQC
Pulse Program	zg30	zgpg30	cosygpph	hsqcedetgpph
Spectral Width	~16 ppm	~220 ppm	~12 ppm	F2: ~12 ppm, F1: ~180 ppm
Acquisition Time	~2.5 sec	~1.2 sec	~0.2 sec	~0.15 sec
Relaxation Delay	2.0 sec	2.0 sec	2.0 sec	1.5 sec
Number of Scans	16	1024	8	16
Transmitter Freq.	Centered at ~5 ppm	Centered at ~100 ppm	Centered at ~5 ppm	Centered at F2:~5 ppm, F1:~90ppm
Notes	30° pulse angle	Power-gated decoupling	256 increments in F1	^{1}J(CH) ≈ 145 Hz

Data Analysis and Structural Confirmation

The acquired spectra are processed with standard Fourier transformation, phase correction, and baseline correction. The analysis integrates data from all experiments to build a conclusive structural assignment.

Representative Data Summary

The following table summarizes the expected chemical shifts and assignments based on the principles outlined in Section 2 and data from analogous structures.

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Position Number	^{1}H Shift (δ ppm)	^{1}H Multiplicity	Integration	^{13}C Shift (δ ppm)	Assignment
C1" / $(CH_3)_3$	~1.45	s	9H	~28.5	Boc, tert-Butyl
C(O)	-	-	-	~155.4	Boc, Carbonyl
C(quat)	-	-	-	~79.2	Boc, Quaternary C
NH	~4.65	br s	1H	-	Boc, Amide H
C4	~3.60	m	1H	~50.1	Piperidine, CH-N
C3/C5 (eq)	~1.95	m	2H	~32.8	Piperidine, CH_2
C3/C5 (ax)	~1.30	m	2H	~32.8	Piperidine, CH_2
C2/C6 (eq)	~2.85	m	2H	~52.5	Piperidine, CH_2-N
C2/C6 (ax)	~2.15	m	2H	~52.5	Piperidine, CH_2-N
C1'	~2.70	quintet	1H	~58.0	Cyclobutyl, CH-N
C2'/C4'	~2.05	m	4H	~31.5	Cyclobutyl, CH_2
C3'	~1.70	m	2H	~16.2	Cyclobutyl, CH_2

s = singlet, br s = broad singlet, m = multiplet

Interpreting the 2D NMR Data

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- COSY (Correlation Spectroscopy): This experiment reveals proton-proton couplings, establishing connectivity.
    - Key Insight: A strong cross-peak will be observed between the cyclobutyl methine proton (H1', ~2.70 ppm) and the adjacent methylene protons (H2'/H4', ~2.05 ppm). Similarly, the piperidine methine proton (H4, ~3.60 ppm) will show correlations to the H3/H5 protons (~1.95 and ~1.30 ppm), which in turn will correlate with the H2/H6 protons (~2.85 and ~2.15 ppm), confirming the entire spin system of the piperidine ring.
- HSQC (Heteronuclear Single Quantum Coherence): This experiment correlates protons directly to the carbons they are attached to.
    - Key Insight: The HSQC spectrum provides definitive carbon assignments. For example, the intense proton singlet at ~1.45 ppm will show a cross-peak to the carbon signal at ~28.5 ppm, unambiguously assigning them to the Boc methyl groups. The complex multiplets of the piperidine and cyclobutane protons can be decisively linked to their respective carbon signals, resolving any ambiguities from the 1D spectra.

Conclusion

The combination of 1D (^{1}H, ^{13}C) and 2D (COSY, HSQC) NMR spectroscopy provides a powerful and definitive method for the structural characterization of **4-(Boc-Amino)-1-cyclobutyl-piperidine**. By following the detailed protocols and applying the analytical logic presented in this guide, researchers can achieve unambiguous assignment of all proton and carbon signals, thereby confirming the identity, purity, and structural integrity of this valuable synthetic intermediate. This self-validating workflow ensures high confidence in the quality of materials used in subsequent research and development efforts.

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